

An In-depth Technical Guide to the Safe Handling of Cinnamoyl Chloride

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Compound of Interest

Compound Name: Cinnamoyl chloride

CAS No.: 102-92-1

Cat. No.: B085819

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Introduction: Understanding the Reagent

Cinnamoyl chloride (C_9H_7ClO), a derivative of cinnamic acid, is a valuable acylating agent in organic synthesis, serving as a key intermediate in the production of pharmaceuticals, fine chemicals, and advanced materials.[1][2] Its utility stems from the reactive acyl chloride functional group, which readily participates in reactions such as Friedel-Crafts acylations and the formation of esters and amides.[3] However, this high reactivity is precisely what necessitates a comprehensive and rigorously enforced safety protocol. This guide provides an in-depth analysis of the hazards associated with **cinnamoyl chloride** and outlines field-proven procedures for its safe handling, storage, and disposal, designed for researchers and professionals in drug development and chemical synthesis.

Section 1: Hazard Identification and Analysis

A foundational understanding of the chemical's properties is the first step in mitigating risk.

Cinnamoyl chloride is a corrosive solid that demands respect and careful handling due to its multi-faceted hazard profile.[4]

Physical and Chemical Properties

The physical state of **cinnamoyl chloride** can vary at ambient laboratory temperatures, existing as a white to yellow crystalline solid or a liquid, which influences handling procedures.
[5][6] Its pungent odor serves as an immediate, albeit hazardous, indicator of its presence.[5]

Property	Value	Source
CAS Number	102-92-1	[4][7]
Molecular Formula	C ₉ H ₇ ClO	[1][2]
Molecular Weight	166.61 g/mol	[4]
Appearance	White to yellow crystalline solid	[5][7]
Melting Point	35 - 37 °C (95 - 99 °F)	[7]
Boiling Point	256 - 258 °C (493 - 496 °F)	[7]
Density	1.16 g/cm ³	[4][6]
Flash Point	>110 °C (>230 °F)	[6][7]

Reactivity Profile: A Moisture-Sensitive Corrosive

The primary reactivity hazard of **cinnamoyl chloride** is its violent reaction with water and other protic solvents.[1] This hydrolysis is not a passive decomposition; it is a vigorous, exothermic reaction that liberates corrosive and toxic hydrogen chloride (HCl) gas.[1][4]

- Incompatible Materials: Beyond water, **cinnamoyl chloride** must be strictly segregated from:
 - Strong Bases & Amines: Reacts violently to form amides.[8]
 - Alcohols: Reacts exothermically to form esters.[4][9]
 - Strong Oxidizing Agents: Can lead to vigorous or explosive reactions.[4][8]
 - Metals: May be corrosive to metals, particularly in the presence of moisture.[8][10]

- **Hazardous Decomposition:** In the event of a fire, thermal decomposition releases highly toxic and irritating gases, including carbon oxides (CO, CO₂), hydrogen chloride gas, and potentially phosgene.^{[4][8][9]}

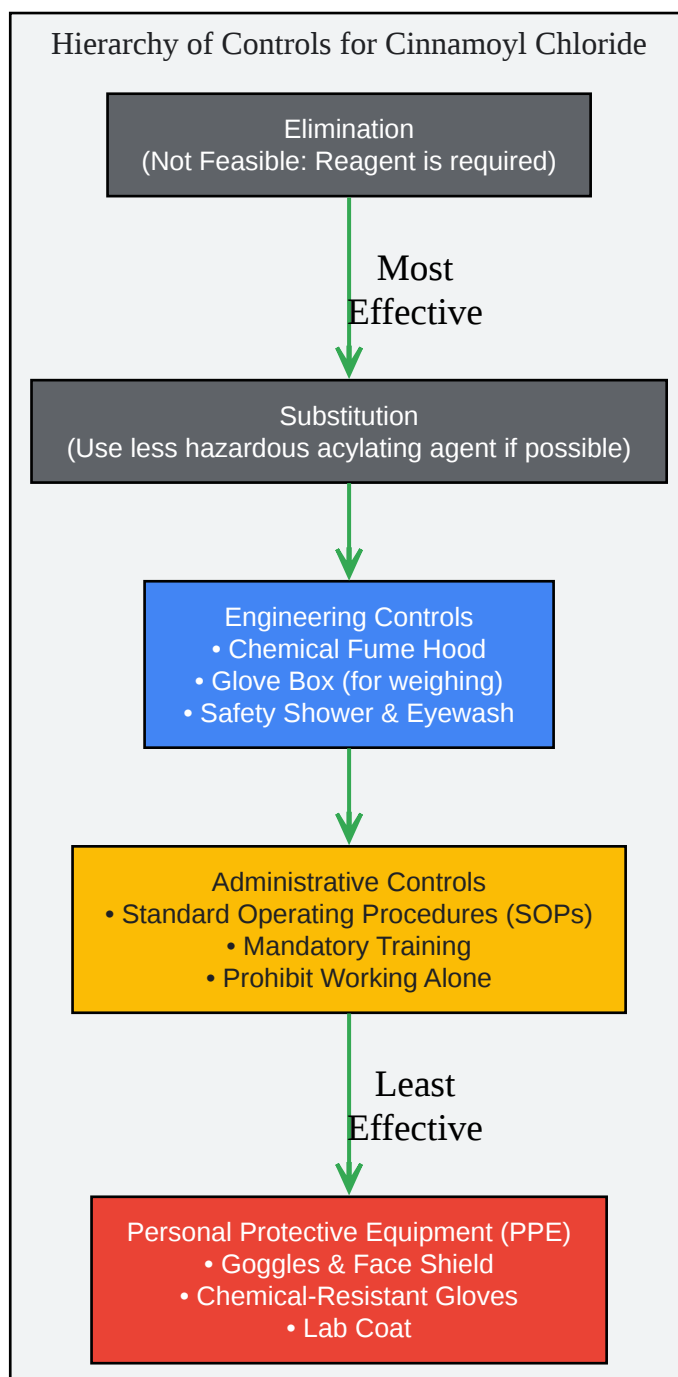
Toxicological Profile: Multi-Route Hazard

Exposure to **cinnamoyl chloride** can cause severe injury through multiple routes. It is classified as a corrosive substance that causes severe skin burns and serious eye damage.^{[4][5][11]}

- **Skin and Eye Contact:** As a Category 1B corrosive, direct contact causes immediate and severe burns.^[4] The damage to eye tissue can be irreversible, leading to blindness.^[8]
- **Inhalation:** Inhalation of dusts or vapors can be fatal and causes severe chemical burns to the respiratory tract.^{[9][11]} It is also a respiratory irritant, potentially causing significant breathing difficulties.^{[4][8]}
- **Lachrymator:** **Cinnamoyl chloride** is a potent lachrymator, a substance that causes an immediate and profuse flow of tears, irritation, and pain upon eye contact.^{[8][9][11]}
- **Ingestion:** If swallowed, it causes severe burns to the mouth, throat, and stomach, with a significant danger of perforation.^{[4][8][9]} Inducing vomiting is contraindicated.^{[4][11]}
- **Sensitization:** It may cause an allergic skin reaction in susceptible individuals.^{[8][11]}

Section 2: Risk Mitigation and Hierarchy of Controls

Effective safety management involves a multi-layered approach to risk reduction. The hierarchy of controls prioritizes the most effective measures to protect laboratory personnel.



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Caption: Hierarchy of controls for mitigating risks associated with **cinnamoyl chloride**.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All handling of **cinnamoyl chloride** MUST be performed inside a certified chemical fume hood to prevent inhalation of its corrosive and toxic vapors.[1][9]
- Glove Box: For weighing and transferring the solid, using a glove box with an inert atmosphere is the best practice to prevent exposure to atmospheric moisture, which would lead to degradation and release of HCl gas.[12]
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[8]

Administrative Controls: Codifying Safe Practices

- Standard Operating Procedures (SOPs): A detailed, chemical-specific SOP for **cinnamoyl chloride** must be written and readily available to all users.
- Training: All personnel must be trained on the specific hazards, handling procedures, and emergency responses outlined in the SOP and Safety Data Sheet (SDS).[13]
- Restricted Access: Only trained and authorized personnel should be allowed to handle this chemical.[14]
- Prohibition on Working Alone: Never work with **cinnamoyl chloride** while alone in the laboratory.[15]

Personal Protective Equipment (PPE): The Final Barrier

PPE is not a substitute for robust engineering and administrative controls but is essential for protecting against immediate contact.

Task	Eye/Face Protection	Hand Protection	Body/Respiratory Protection
Weighing/Transfer	Chemical safety goggles and a full-face shield	Nitrile or neoprene gloves (double-gloving recommended)	Chemical-resistant lab coat, closed-toe shoes
Reaction Setup	Chemical safety goggles and a full-face shield	Nitrile or neoprene gloves	Chemical-resistant lab coat, closed-toe shoes
Spill Cleanup	Chemical safety goggles and a full-face shield	Heavy-duty chemical-resistant gloves (e.g., butyl rubber)	Chemical-resistant apron or suit; NIOSH-approved respirator with organic vapor/acid gas cartridge

Section 3: Standard Operating Procedures

Adherence to validated protocols is critical for ensuring safety and experimental integrity.

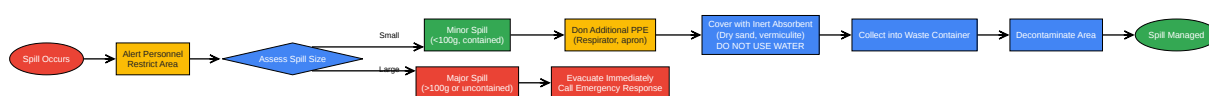
Protocol for Weighing and Transferring

Causality: This protocol is designed to prevent both moisture contamination of the reagent and personnel exposure to its dust and vapors.

- Preparation: Don all required PPE (goggles, face shield, lab coat, double gloves). Ensure the chemical fume hood sash is at the appropriate height.
- Inert Environment: If available, perform all transfers inside an inert atmosphere glove box.
- Fume Hood Transfer: If a glove box is not available, work deep within a chemical fume hood. Purge the container with an inert gas (Nitrogen or Argon) before opening.
- Weighing: Weigh the required amount into a pre-tared, dry, sealed container. Avoid scooping in the open air.

- Sealing: Promptly and securely seal the main reagent bottle and the container with the weighed chemical.
- Cleanup: Decontaminate the spatula and weighing area as per the decontamination protocol (Section 3.3).

Spill Management Protocol



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